

Navigating the Safety Landscape of Ethylammonium Sulfate: A Technical Guide

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Compound of Interest

Compound Name: Ethyl-ammonium sulfate

Cat. No.: B3343170

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Disclaimer: This document provides a comprehensive overview of the available health and safety information for ethylammonium sulfate. It is intended for researchers, scientists, and drug development professionals. A significant challenge in compiling this guide is the limited publicly available safety and toxicological data specifically for mono-ethylammonium sulfate. Consequently, this guide also draws upon data from closely related compounds, such as diethylammonium sulfate and ammonium sulfate, to provide a broader understanding of potential hazards. This practice, known as read-across, has inherent limitations, and the information should be interpreted with caution. All data derived from related compounds are clearly indicated.

Chemical Identification and Physical Properties

Ethylammonium sulfate can exist in two primary forms: mono-ethylammonium sulfate (from the neutralization of ethylamine with sulfuric acid) and di-ethylammonium sulfate (from the neutralization of diethylamine with sulfuric acid). It is crucial to distinguish between these compounds, as their physicochemical and toxicological properties may differ.

Table 1: Physical and Chemical Properties

Property	Diethylammonium Sulfate	Ethylammonium Hydrogen Sulfate	Ammonium Sulfate
CAS Number	26292-53-5[1][2]	Not readily available	7783-20-2[3]
Molecular Formula	C ₈ H ₂₄ N ₂ O ₄ S[2][4]	C ₂ H ₉ NO ₄ S[5]	(NH ₄) ₂ SO ₄ [6]
Molecular Weight	244.35 g/mol [2][4]	143.16 g/mol [5]	132.14 g/mol [3]
Appearance	Data not available	Data not available	White crystalline solid[3]
Boiling Point	366.7°C at 760 mmHg[2]	Data not available	Decomposes >280°C[3]
Flash Point	175.6°C[2]	Data not available	Not flammable[7]
Vapor Pressure	2.22E-06 mmHg at 25°C[2]	Data not available	Data not available
Solubility	Data not available	Data not available	Soluble in water[6]

Hazard Identification and Classification

Due to the lack of a specific, harmonized GHS classification for ethylammonium sulfate, the following table summarizes the available information for related compounds.

Table 2: GHS Hazard Information (Note: Data is for related compounds)

Hazard Class	Diethylammonium Sulfate (CAS 26292-53-5)	Ammonium Sulfate (CAS 7783-20-2)
Pictograms	GHS05 (Corrosion), GHS06 (Toxic), GHS07 (Harmful)[1]	Not classified as hazardous[3]
Signal Word	Danger[1]	No signal word[3]
Hazard Statements	H302: Harmful if swallowed[1]H311: Toxic in contact with skin[1]H314: Causes severe skin burns and eye damage[1]H318: Causes serious eye damage[1]H332: Harmful if inhaled[1]H335: May cause respiratory irritation[1]	Not classified as hazardous[3]
Precautionary Statements	P260, P264, P270, P271, P280, P301+P312, P301+P330+P331, P302+P352, P303+P361+P353, P304+P340, P305+P351+P338, P310, P312, P321, P361, P363, P405, P501[1]	Not classified as hazardous[3]

Toxicological Data

Specific toxicological data for ethylammonium sulfate is not readily available in the public domain. The table below presents data for ammonium sulfate as a reference.

Table 3: Toxicological Data for Ammonium Sulfate

Endpoint	Value	Species	Route	Source
LD50	4250 mg/kg	Rat	Oral	[3]
LD50	> 2000 mg/kg	Rat	Dermal	[3]

A chronic toxicity and carcinogenicity study on ammonium sulfate in F344 rats concluded that the no-observed-adverse-effect level (NOAEL) was 256 mg/kg bw/day for males and 284 mg/kg bw/day for females, and the compound was found to be non-carcinogenic under the study conditions.[8]

Experimental Protocols

Detailed experimental protocols for the safety assessment of ethylammonium sulfate were not found in the reviewed literature. However, standardized protocols for acute toxicity testing, such as the OECD Test Guideline 423 for Acute Oral Toxicity, are typically employed.[9]

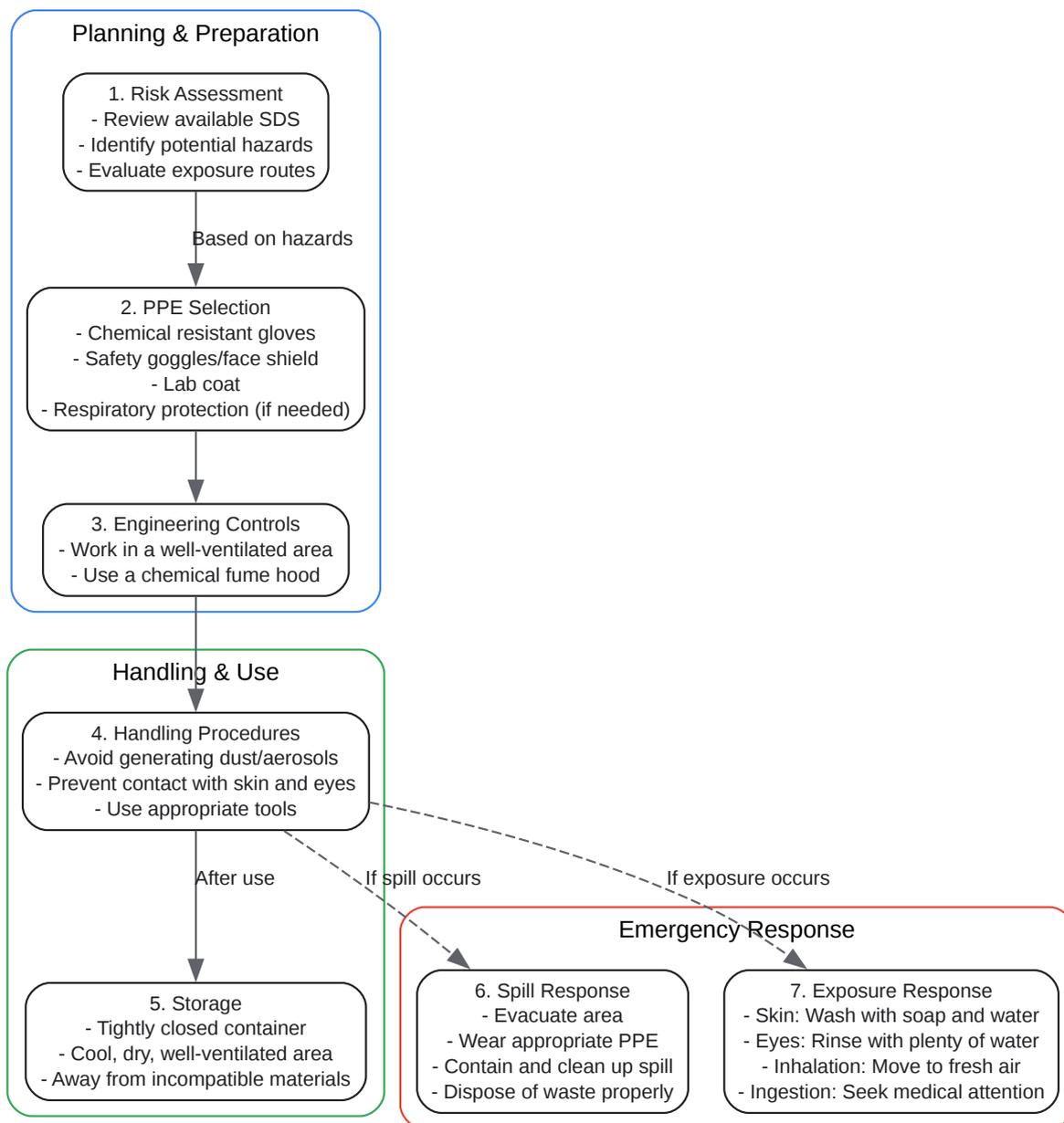
General Principles of an Acute Oral Toxicity Study (as per OECD 423):

- **Test Animals:** Typically rodents (e.g., rats or mice) are used. Animals are fasted before the administration of the substance.[9]
- **Dose Administration:** The test substance is administered in a single dose by gavage. The starting dose is selected from one of four fixed levels: 5, 50, 300, and 2000 mg/kg body weight.[9]
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for a set period, typically 14 days.[9]
- **Endpoint:** The study allows for the determination of the LD50 (median lethal dose) and provides information on the hazardous properties of the substance.[9]

Safe Handling and Emergency Procedures Workflow

Given the potential hazards associated with alkylammonium sulfates, a systematic approach to handling is essential. The following workflow diagram outlines the key steps for safe laboratory use.

Workflow for Safe Handling of Ethylammonium Sulfate



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Caption: Workflow for the safe handling of ethylammonium sulfate.

Conclusion

The available data on the health and safety of ethylammonium sulfate is limited, necessitating a cautious approach to its handling. The information on related compounds, particularly diethylammonium sulfate, suggests that it may be harmful if swallowed, toxic in contact with skin, and capable of causing severe skin burns and eye damage. Researchers and professionals must adhere to stringent safety protocols, including the use of appropriate personal protective equipment and engineering controls. In the absence of specific toxicological data, it is prudent to treat ethylammonium sulfate with a high degree of caution, assuming it possesses a hazard profile similar to that of other toxic and corrosive alkylammonium salts. Further toxicological studies are required to fully characterize the health and safety profile of ethylammonium sulfate.

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